

An In-depth Technical Guide to the Physicochemical Properties of Methyl-Substituted Benzaldehydes

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Compound of Interest

Compound Name: **2-(2-Methylphenyl)benzaldehyde**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

The precise characterization of physical properties, such as melting and boiling points, is fundamental to the advancement of chemical synthesis and drug development. This guide provides a comprehensive examination of the physicochemical properties, synthesis, and characterization of two related aromatic aldehydes: 2-Methylbenzaldehyde and **2-(2-Methylphenyl)benzaldehyde**. A notable ambiguity in nomenclature necessitates a dual focus, ensuring clarity for researchers. While 2-Methylbenzaldehyde is a well-characterized compound with established data, **2-(2-Methylphenyl)benzaldehyde** represents a less-documented molecule for which predictive data and analogous synthesis methodologies are discussed. This whitepaper delivers field-proven experimental protocols for melting and boiling point determination, detailed synthesis strategies, and a thorough analysis of characterization techniques, thereby serving as an essential resource for professionals in the chemical and pharmaceutical sciences.

Introduction: Clarifying the Nomenclature

The nomenclature "**2-(2-Methylphenyl)benzaldehyde**" can be interpreted in two ways, leading to potential ambiguity. It is crucial to distinguish between two distinct chemical entities:

- **2-Methylbenzaldehyde (o-Tolualdehyde):** A benzaldehyde molecule with a methyl group at the 2-position of the benzene ring. This is a common and well-documented laboratory chemical.
- **2-(2-Methylphenyl)benzaldehyde (2'-Methyl-[1,1'-biphenyl]-2-carboxaldehyde):** A more complex biphenyl structure where a benzaldehyde molecule is substituted at its 2-position with a 2-methylphenyl (o-tolyl) group.

This guide will address both compounds, providing detailed information on their respective properties and handling.

Physicochemical Properties

The melting and boiling points are critical parameters that inform purification methods, reaction conditions, and material handling protocols.

2-Methylbenzaldehyde (o-Tolualdehyde)

This compound is a colorless liquid at room temperature with a characteristic almond-like odor. [1] It is a widely used intermediate in the synthesis of pharmaceuticals, dyes, and fragrances. [1][2]

2-(2-Methylphenyl)benzaldehyde

This biphenyl aldehyde is a less common compound, and as such, experimentally determined physical properties are not readily available in the literature. However, computational predictions provide estimated values.

Table 1: Comparison of Physicochemical Properties

Property	2-Methylbenzaldehyde	2-(2-Methylphenyl)benzaldehyde
IUPAC Name	2-methylbenzaldehyde[3]	2-(2-methylphenyl)benzaldehyde[4]
Synonyms	o-Tolualdehyde, 2-Formyltoluene[2][5]	2'-Methyl-[1,1'-biphenyl]-2-carboxaldehyde[4]
CAS Number	529-20-4[2][5]	7111-68-4[4]
Molecular Formula	C ₈ H ₈ O[6]	C ₁₄ H ₁₂ O[4]
Molecular Weight	120.15 g/mol [2]	196.24 g/mol [4]
Melting Point	-35 °C[2][7]	Data not available
Boiling Point	199-200 °C[2][7]	327.1 ± 21.0 °C (Predicted)[4]
Density	1.039 g/mL at 25 °C[2]	1.074 ± 0.06 g/cm ³ (Predicted)[4]
Appearance	Colorless to yellow liquid[1][2]	Air sensitive (Predicted)[4]

Synthesis Methodologies

The synthesis route is critical for obtaining a pure sample, which is a prerequisite for accurate physical property determination.

Synthesis of 2-Methylbenzaldehyde

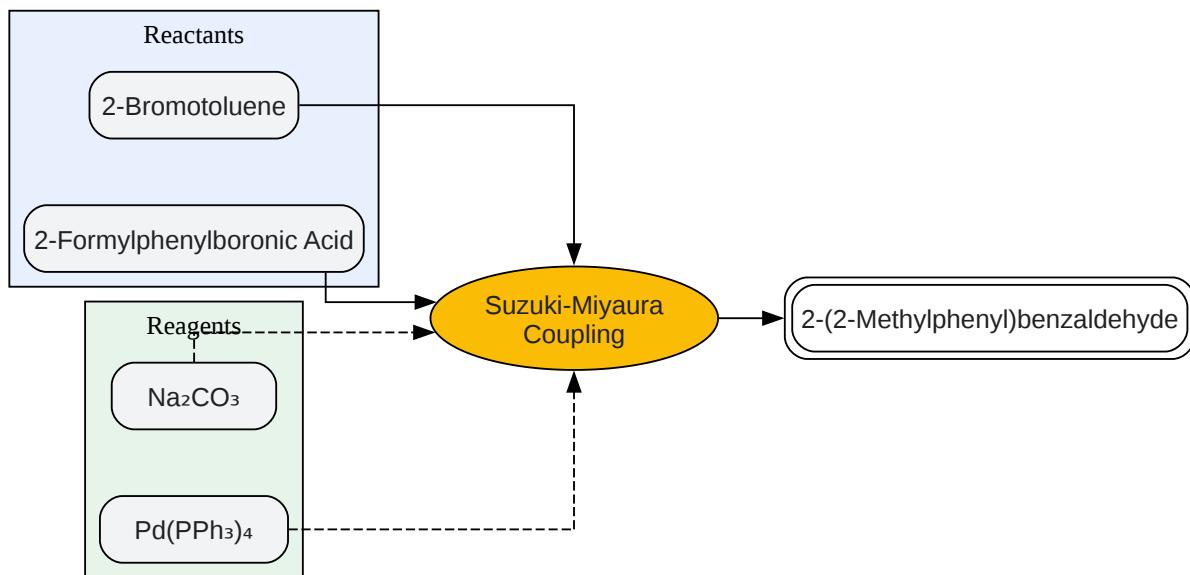
A common laboratory and industrial synthesis of 2-methylbenzaldehyde involves the oxidation of 2-methylbenzyl alcohol. Various oxidizing agents can be employed for this transformation.

Synthesis of 2-(2-Methylphenyl)benzaldehyde

The synthesis of biaryl compounds such as **2-(2-methylphenyl)benzaldehyde** is effectively achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling is a particularly powerful and versatile method for this purpose.[6][8][9] This reaction involves

the coupling of an organoboron compound (e.g., a boronic acid) with an organic halide in the presence of a palladium catalyst and a base.[8]

A plausible synthetic route involves the Suzuki coupling of 2-formylphenylboronic acid with 2-bromotoluene.



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Caption: Suzuki-Miyaura coupling for **2-(2-Methylphenyl)benzaldehyde**.

Structural Characterization

Spectroscopic methods are indispensable for confirming the identity and purity of the synthesized compounds.

2-Methylbenzaldehyde

- ¹H NMR: The proton NMR spectrum is expected to show a singlet for the aldehyde proton (CHO) around 9-10 ppm, aromatic protons in the region of 7.2-7.9 ppm, and a singlet for the

methyl group (CH_3) protons around 2.5 ppm.[10]

- IR Spectroscopy: The infrared spectrum will exhibit a strong characteristic $\text{C}=\text{O}$ stretching band for the aldehyde at approximately 1700 cm^{-1} . C-H stretching bands for the aromatic ring and the methyl group will also be present.[10]

2-(2-Methylphenyl)benzaldehyde

- ^1H NMR: The spectrum for this molecule will be more complex. An aldehyde proton singlet is expected between 9-10 ppm. The aromatic region (around 7-8 ppm) will show complex multiplets corresponding to the protons on both phenyl rings. A singlet for the methyl group protons should appear around 2.4 ppm.
- IR Spectroscopy: A strong carbonyl ($\text{C}=\text{O}$) stretch for the aldehyde will be prominent around 1700 cm^{-1} . The spectrum will also feature aromatic C-H stretching and C=C bending vibrations.

Experimental Protocols: Determination of Physical Properties

Accurate determination of melting and boiling points requires meticulous adherence to established protocols.

Protocol for Melting Point Determination (for Solids)

This protocol is based on the capillary method using a modern melting point apparatus.[11]

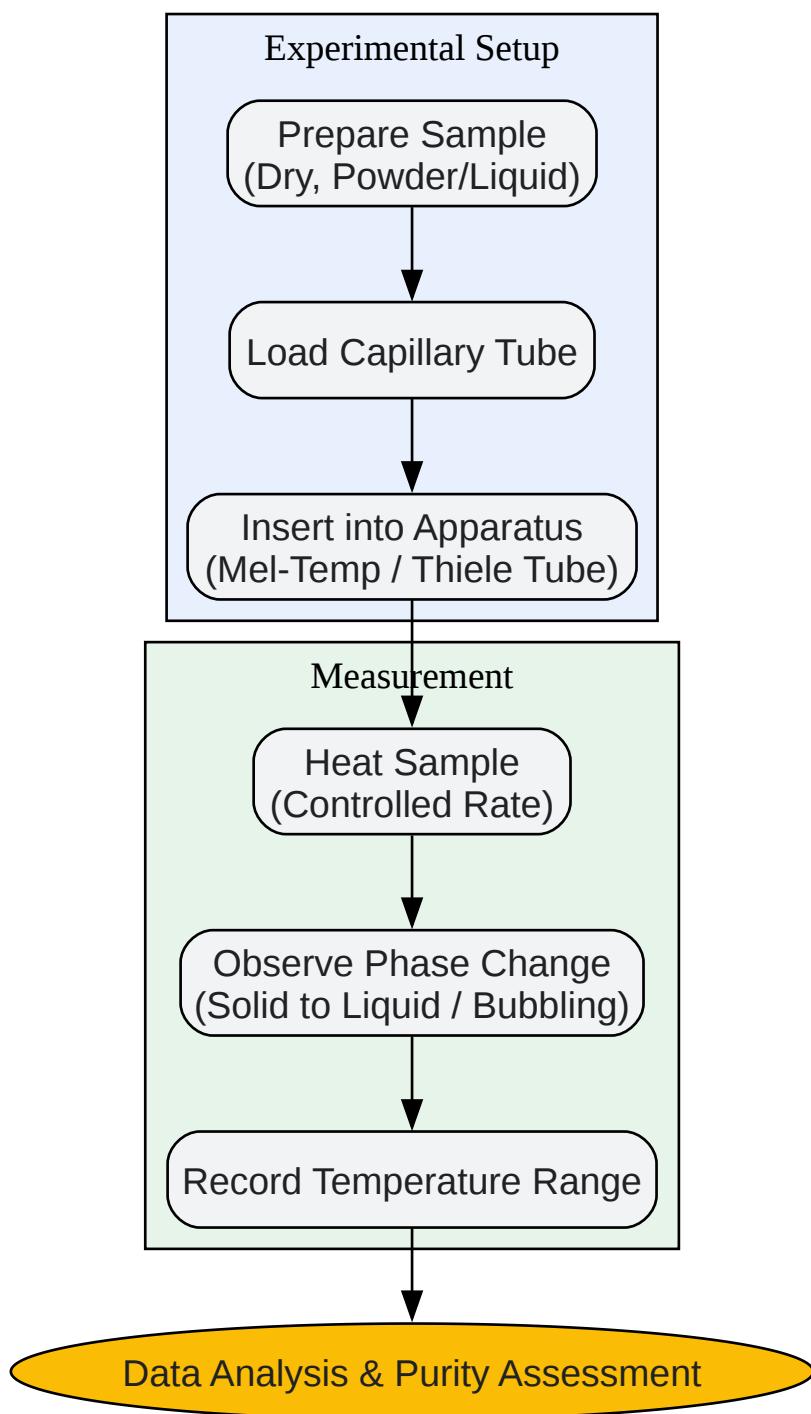
- Sample Preparation: Ensure the solid sample is completely dry and finely powdered. Jab the open end of a capillary tube into the sample and pack the solid to a height of 2-3 mm by tapping or dropping it through a long glass tube.[5][7]
- Apparatus Setup: Place the capillary tube into the heating block of the melting point apparatus.[7]
- Heating: If the approximate melting point is known, heat rapidly to about 20°C below this temperature. Then, reduce the heating rate to $1-2^\circ\text{C}$ per minute to ensure thermal equilibrium.[5]

- Observation and Recording: Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a transparent liquid (completion of melting). This range is the melting point.[\[5\]](#)

Protocol for Micro Boiling Point Determination (for Liquids)

This method is suitable for small sample volumes and utilizes a standard melting point apparatus.[\[12\]](#)[\[13\]](#)

- Apparatus Preparation: Place a few drops of the liquid sample into a small test tube or a melting point capillary tube. Insert a smaller, inverted capillary tube (sealed at one end) into the sample to serve as a boiling stone.[\[12\]](#)
- Assembly: Attach the sample tube to a thermometer and place it in a heating bath (like a Thiele tube with mineral oil) or a melting point apparatus.[\[14\]](#)
- Heating: Heat the apparatus. A stream of bubbles will emerge from the inverted capillary as the liquid approaches its boiling point.[\[12\]](#)
- Observation and Recording: The boiling point is the temperature at which a continuous and rapid stream of bubbles is observed.[\[14\]](#) Alternatively, note the temperature at which the liquid enters the inverted capillary upon cooling.



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Caption: General workflow for melting and boiling point determination.

Conclusion

This technical guide has provided a detailed examination of the melting and boiling points of 2-Methylbenzaldehyde and **2-(2-Methylphenyl)benzaldehyde**, addressing a key nomenclatural ambiguity. For 2-Methylbenzaldehyde, established experimental data are readily available and have been presented. For the less-common **2-(2-Methylphenyl)benzaldehyde**, predicted data and analogous synthesis methods have been discussed to guide further research. The provided experimental protocols for determining these crucial physical properties are robust and widely applicable. By synthesizing this information, this guide serves as a valuable, authoritative resource for researchers and professionals in drug development and chemical synthesis, enabling them to proceed with a clear and accurate understanding of these compounds.

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